

Introduction: Unveiling a Versatile Halogenated Naphthalene

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Compound of Interest

Compound Name: 2-Bromo-1-fluoronaphthalene

CAS No.: 317-79-3

Cat. No.: B1520071

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2-Bromo-1-fluoronaphthalene is a halogenated aromatic hydrocarbon featuring a naphthalene core substituted with a fluorine atom at the C1 position and a bromine atom at the C2 position.[1] This specific substitution pattern imparts unique chemical properties, making it a valuable and versatile intermediate in various scientific domains.[1][2] Its applications span organic synthesis, analytical chemistry, and pharmaceutical research, where it serves as a critical building block for more complex molecular architectures.[2] The compound's utility is noted in the development of novel therapeutic agents, including anti-cancer drugs, and in the synthesis of advanced materials.[2][3] This guide provides a comprehensive overview of its core physical properties, structural characteristics, reactivity, and handling protocols, grounded in authoritative data to support advanced research and development.

Core Physicochemical Properties

The physical characteristics of **2-Bromo-1-fluoronaphthalene** define its behavior in experimental settings. Depending on purity and ambient temperature, it can present as a colorless to pale yellow liquid or solid.[1] A summary of its key quantitative properties is presented below for quick reference.

Property	Value	Source(s)
CAS Number	317-79-3	[2][4]
Molecular Formula	C ₁₀ H ₆ BrF	[1]
Molecular Weight	225.06 g/mol	[2][3]
Appearance	Colorless to faint yellow liquid	[1]
Melting Point	-4 °C	[2]
Boiling Point	164 °C at 2 mmHg	[2]
Purity	Typically ≥95%	[2][4]
Solubility	Generally soluble in organic solvents.[1] Insoluble in water. [5][6]	

Molecular Structure and Identification

Precise identification is critical in chemical synthesis. The structural arrangement of **2-Bromo-1-fluoronaphthalene** is unambiguously defined by standardized chemical identifiers.

- IUPAC Name: **2-bromo-1-fluoronaphthalene**
- SMILES: c1ccc2c(c1)ccc(c2F)Br[1]
- InChI: InChI=1S/C10H6BrF/c11-9-6-5-7-3-1-2-4-8(7)10(9)12/h1-6H[1]

Caption: Molecular structure of **2-Bromo-1-fluoronaphthalene**.

Reactivity and Synthetic Utility

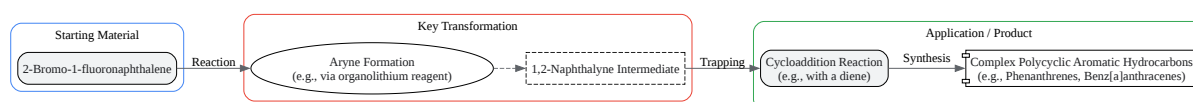
The presence of two distinct halogen atoms on the naphthalene ring system dictates the reactivity of **2-Bromo-1-fluoronaphthalene**, making it a strategic precursor in multi-step organic synthesis.

Role as a Synthetic Intermediate

This compound is widely recognized as a versatile building block for constructing more complex organic molecules.[1][7] The differential reactivity of the C-F and C-Br bonds, along with their influence on the aromatic system, allows for selective functionalization. It is particularly valuable in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.[1][3][7]

Generation of Aryne Intermediates

A key application in synthetic chemistry is its use as a precursor for generating 1,2-naphthalynes, a highly reactive aryne intermediate. This is typically achieved through dehydrohalogenation. The resulting aryne can then participate in various cycloaddition reactions, providing a powerful method for assembling polycyclic aromatic systems.[8]



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Caption: General workflow for aryne generation and subsequent reaction.

Key Applications in Research and Development

The unique structural features of **2-Bromo-1-fluoronaphthalene** have led to its use in several high-value research areas:

- **Pharmaceutical Synthesis:** It serves as a precursor in the synthesis of complex molecules with potential biological activity, including anti-cancer agents.[2]
- **Materials Science:** The compound is used to construct fluorinated semiconducting materials. [3] These materials are integral to the fabrication of Organic Light-Emitting Diodes (OLEDs) and Organic Photovoltaics (OPVs), where the fluorine substitution can enhance charge transport and device performance.[3]

- Agrochemicals: It is an intermediate in the production of novel agrochemicals.[1]
- Environmental and Toxicological Studies: As a halogenated aromatic hydrocarbon, it is used in studies examining the environmental impact and toxicological effects of this class of compounds.[2]

Safety, Handling, and Storage

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **2-Bromo-1-fluoronaphthalene**.

Hazard Identification

The compound is classified with the following GHS Hazard Statements:

- H302+H312+H332: Harmful if swallowed, in contact with skin, or if inhaled.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

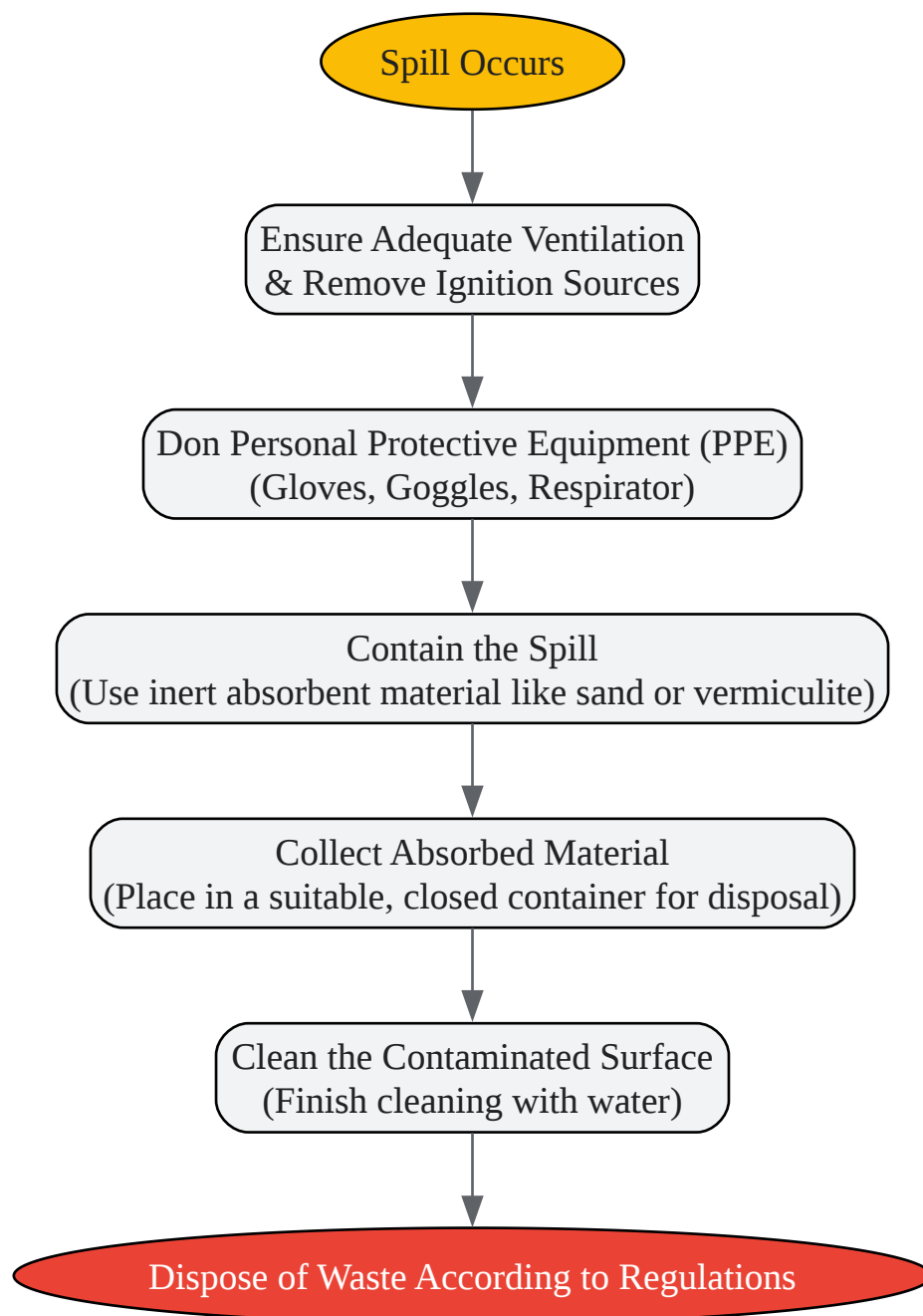
Recommended Handling Procedures

All work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [9] The following precautionary measures are essential:

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[2]
- P271: Use only outdoors or in a well-ventilated area.[2]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[2]
- Ensure that eyewash stations and safety showers are readily accessible.[10]

Storage

Store in a tightly sealed container in a cool, dry, and well-ventilated place.^{[11][12]} It should be kept away from heat, sparks, and open flames, as well as incompatible materials such as strong oxidizing agents.^{[11][13]}



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Caption: Spill response protocol for **2-Bromo-1-fluoronaphthalene**.

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